

Propyl Laurate: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propyl laurate*

Cat. No.: *B089707*

[Get Quote](#)

CAS Number: 3681-78-5 Molecular Formula: $C_{15}H_{30}O_2$

This technical guide provides an in-depth overview of **propyl laurate**, a fatty acid ester with significant applications in research and drug development. The document details its chemical and physical properties, synthesis protocols, and its role as a penetration enhancer in topical and transdermal drug delivery systems.

Chemical and Physical Properties

Propyl laurate, also known as propyl dodecanoate, is the ester of lauric acid and propanol. It is a colorless oily liquid at room temperature.^{[1][2]} Key quantitative properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	242.40 g/mol	[3][4][5][6][7]
CAS Number	3681-78-5	[1][2][3][4][5][6]
Molecular Formula	C ₁₅ H ₃₀ O ₂	[1][2][3][4][5][6][7]
Density	0.86 g/mL at 25 °C	[6]
Boiling Point	285.23 °C (estimate)	[5]
Melting Point	4.2 °C (estimate)	[5]
Refractive Index	1.4335	[5]
LogP	6.110	[5]

Synthesis of Propyl Laurate

Propyl laurate is primarily synthesized through the esterification of lauric acid with propanol or via transesterification reactions. Various catalytic methods, including enzymatic and chemical catalysis, have been employed to optimize reaction efficiency and yield.

Experimental Protocol 1: Enzymatic Synthesis via Transesterification

This protocol describes the synthesis of **propyl laurate** from vinyl laurate and n-propanol using a lipase catalyst in a high-pressure reactor with supercritical carbon dioxide (SC-CO₂) as the solvent.[3][5]

Materials:

- Vinyl laurate
- n-Propanol
- Immobilized lipase (e.g., PVA/CHI lipase)
- Supercritical grade carbon dioxide

Equipment:

- 50 mL high-pressure reactor with pressure and temperature control
- High-pressure liquid pump for CO₂
- Gas chromatograph (GC) with a flame ionization detector (FID) for analysis
- Gas chromatography-mass spectrometry (GC-MS) for product confirmation

Procedure:

- Add a predetermined amount of vinyl laurate and n-propanol to the high-pressure reactor.
- Introduce a fixed amount of the immobilized lipase to the reactor to initiate the reaction.
- Seal the reactor and integrate it into the SC-CO₂ high-pressure system.
- Pump liquid CO₂ into the reactor at a controlled flow rate (e.g., 3.5 mL/min).
- Set the desired reaction pressure and temperature as determined by response surface methodology (RSM) for a predetermined duration.
- Upon completion, slowly release the SC-CO₂ pressure through a thermostatic limiter to collect the reaction products.
- Analyze the products using GC-FID to determine the yield and conversion. The GC oven temperature program can be set to an initial temperature of 90°C for 4 minutes, followed by an increase to 240°C at a rate of 10°C/min.[\[3\]](#)[\[5\]](#)
- Confirm the identity of the product using GC-MS.[\[3\]](#)[\[5\]](#)

Experimental Protocol 2: High-Shear Mixing-Assisted Esterification

This method utilizes high-shear mixing (HSM) to intensify the esterification of lauric acid with propanol, catalyzed by sulfuric acid.[\[1\]](#)

Materials:

- Lauric acid (LA)
- 1-Propanol
- Sulfuric acid (catalyst)

Equipment:

- High-shear mixer
- Reaction vessel with temperature control

Procedure:

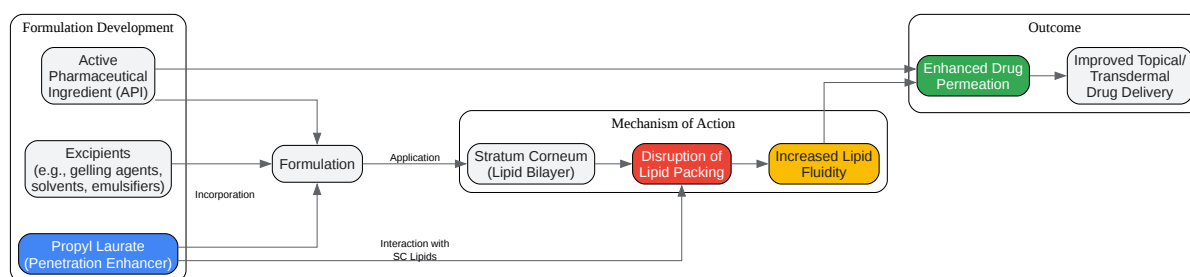
- Carry out the liquid-phase esterification in a batch reactor.
- Maintain the reaction temperature at 60°C.
- Use an alcohol to lauric acid molar ratio of 13:1.
- Add sulfuric acid as the catalyst at a concentration of 4.0 wt% relative to the amount of lauric acid.
- Apply high-shear mixing at 500 rpm for a reaction time of 12 minutes.
- Monitor the conversion of lauric acid by determining the acid value (AV) of the reaction mixture before and after the reaction using titration.^[1]

Application in Drug Development: Penetration Enhancement

Propyl laurate and other fatty acid esters are utilized in topical and transdermal drug delivery systems as penetration enhancers.^{[8][9][10][11][12]} These compounds facilitate the transport of active pharmaceutical ingredients (APIs) across the stratum corneum, the outermost layer of the skin, which acts as a significant barrier.

The primary mechanism of action for fatty acid esters as penetration enhancers involves the disruption of the highly ordered lipid structure of the stratum corneum. This fluidization of the intercellular lipids decreases the barrier function of the skin, thereby increasing the permeation of the drug.

Below is a logical workflow illustrating the role of **propyl laurate** in the development of a topical drug formulation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. larodan.com [larodan.com]

- 3. PROPYL LAURATE | 3681-78-5 [amp.chemicalbook.com]
- 4. Unexpected reaction profile observed in the synthesis of propyl laurate when using *Candida rugosa* lipases immobilized in microemulsions based organogels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. PROPYL LAURATE | 3681-78-5 [chemicalbook.com]
- 6. spinchem.com [spinchem.com]
- 7. Propyl laurate | C15H30O2 | CID 77255 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 9. Penetration enhancer - Wikipedia [en.wikipedia.org]
- 10. Selecting penetration enhancers, for transdermal delivery · Gattefossé [gattefosse.com]
- 11. Improved Topical Drug Delivery: Role of Permeation Enhancers and Advanced Approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Penetration enhancers - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Propyl Laurate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089707#propyl-laurate-cas-number-and-molecular-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com